

Crystal Structure of 2-Amino-4-(p-tolyl)thiazole: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 4-(4-Methylphenyl)-1,3-thiazol-2-amine

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth analysis of the crystal structure of 2-Amino-4-(p-tolyl)thiazole, a molecule of significant interest in medicinal chemistry and materials science. The following sections detail the crystallographic data, experimental procedures for its synthesis and crystallization, and the methodology for its structural determination, offering a comprehensive resource for researchers in drug development and related fields.

Crystallographic Data Summary

The crystal structure of 2-Amino-4-(p-tolyl)thiazole was determined by single-crystal X-ray diffraction. The compound crystallizes in the monoclinic space group $P2_1/c$. The crystallographic data and refinement details are summarized in the table below.

Parameter	Value
Crystal System	Monoclinic
Space Group	P2 ₁ /c
CCDC Deposition No.	181937
Empirical Formula	C ₁₀ H ₁₀ N ₂ S
Formula Weight	190.26
Temperature	293(2) K
Wavelength	0.71073 Å
Unit cell dimensions	
a	10.123(2) Å
b	5.891(1) Å
c	15.678(3) Å
α	90°
β	98.91(3)°
γ	90°
Volume	923.4(3) Å ³
Z	4
Calculated Density	1.369 Mg/m ³

Experimental Protocols

The synthesis and crystallization of 2-Amino-4-(p-tolyl)thiazole followed a well-established synthetic route, with the crystal structure being elucidated through single-crystal X-ray diffraction.

Synthesis of 2-Amino-4-(p-tolyl)thiazole

The synthesis of the title compound is typically achieved via the Hantzsch thiazole synthesis.

Materials:

- 4'-Methylacetophenone
- Thiourea
- Iodine
- Ethanol

Procedure:

- A mixture of 4'-methylacetophenone (1 equivalent), thiourea (2 equivalents), and iodine (1 equivalent) is refluxed in ethanol.
- The reaction progress is monitored by thin-layer chromatography (TLC).
- Upon completion, the reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure.
- The resulting solid is washed with diethyl ether to remove any unreacted starting materials.
- The crude product is then neutralized with a saturated aqueous solution of sodium thiosulfate followed by a saturated aqueous solution of sodium bicarbonate.
- The precipitate is collected by filtration, washed with water, and dried.
- The crude 2-Amino-4-(p-tolyl)thiazole is purified by recrystallization from a suitable solvent, such as ethanol, to yield crystalline solid.

Single-Crystal Growth

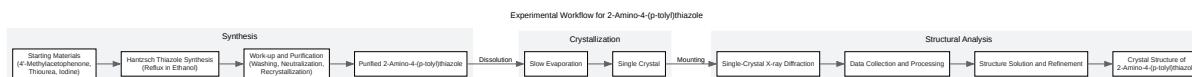
Single crystals suitable for X-ray diffraction were obtained by slow evaporation of a solution of the purified 2-Amino-4-(p-tolyl)thiazole in an appropriate solvent system (e.g., ethanol-water mixture) at room temperature.

X-ray Crystallography

A suitable single crystal was mounted on a goniometer head. X-ray intensity data were collected on a diffractometer equipped with a graphite-monochromated Mo K α radiation source ($\lambda = 0.71073 \text{ \AA}$). The structure was solved by direct methods and refined by full-matrix least-squares on F². All non-hydrogen atoms were refined anisotropically. Hydrogen atoms were placed in calculated positions and refined using a riding model.

Visualizations

The following diagram illustrates the general experimental workflow for the synthesis and structural determination of 2-Amino-4-(p-tolyl)thiazole.



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Caption: Experimental workflow from synthesis to crystal structure determination.

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